

Essential Safety and Logistics for Handling UK-78282 Hydrochloride

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Compound of Interest

Compound Name: UK-78282 hydrochloride

Cat. No.: B611556

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the handling of **UK-78282 hydrochloride**, a blocker of the KV1.3 and KV1.4 voltage-gated potassium channels.^[1] Adherence to these guidelines is critical for minimizing risk and ensuring the integrity of research.

Physicochemical and Safety Data

A summary of the key quantitative data for **UK-78282 hydrochloride** is presented below for quick reference.

Property	Value	Source
Molecular Weight	466.05 g/mol	[1]
Formula	C ₂₉ H ₃₅ NO ₂ · HCl	[1]
Purity	≥98%	[1]
CAS Number	136647-02-4	[1][2]
Appearance	Solid	N/A
Solubility	Soluble to 50 mM in DMSO and to 30 mM in ethanol.	[1]
Storage (Long-term)	-20°C	[2]
Storage (Short-term)	2-8°C	[2]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **UK-78282 hydrochloride** to prevent exposure through inhalation, ingestion, and skin or eye contact.[2]

Equipment	Specification
Respiratory Protection	Wear appropriate respiratory protection. Avoid dust formation.
Hand Protection	Wear suitable chemical-resistant gloves.
Eye/Face Protection	Use safety glasses with side-shields or chemical goggles.
Skin and Body Protection	Wear a lab coat or other protective clothing to prevent skin contact. Remove and wash contaminated clothing before reuse.

Operational Plan for Handling and Disposal

A systematic approach to handling and disposing of **UK-78282 hydrochloride** is crucial for laboratory safety.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Log the compound into the chemical inventory.
- Store the container tightly closed in a dry and well-ventilated place.[\[2\]](#)
- For long-term storage, maintain a temperature of -20°C.[\[2\]](#) For short-term storage, a temperature of 2-8°C is recommended.[\[2\]](#)

2. Handling and Preparation of Solutions:

- All handling of the solid compound and preparation of solutions should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Avoid the formation of dust.[\[2\]](#)
- Use appropriate, calibrated equipment for weighing and measuring.
- To prepare stock solutions, dissolve in appropriate solvents such as DMSO or ethanol based on experimental requirements.[\[1\]](#)

3. Spill Management:

- In the event of a spill, prevent further leakage if it is safe to do so.[\[2\]](#)
- Do not let the product enter drains.[\[2\]](#)
- For solid spills, pick up and arrange for disposal without creating dust. Sweep up and shovel the material into a suitable, closed container for disposal.[\[2\]](#)
- For liquid spills, absorb with an inert material and place in a suitable, closed container for disposal.

4. First Aid Measures:

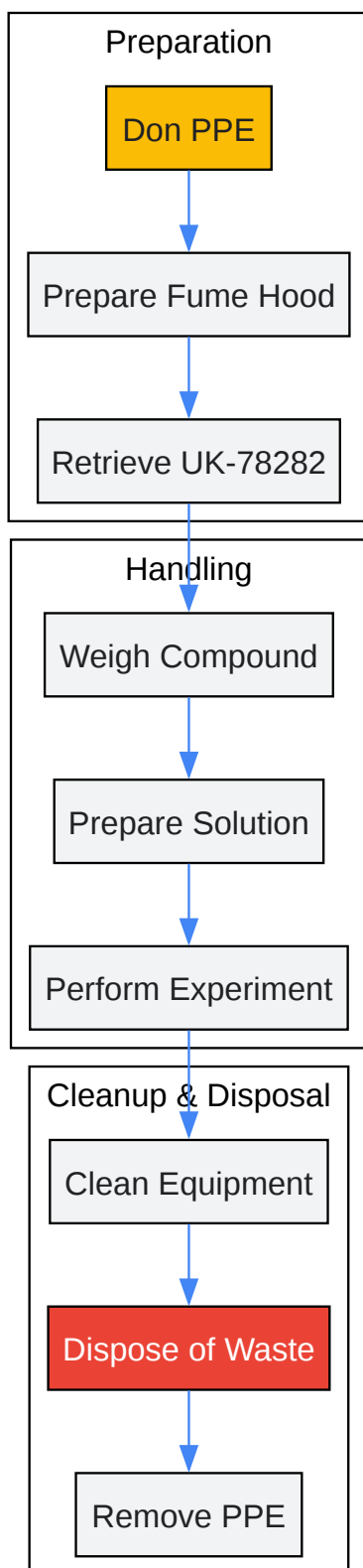
- After Inhalation: If inhaled, move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- In case of skin contact: Wash off with soap and plenty of water. Consult a physician.
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

5. Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.
- Keep in suitable, closed containers for disposal.[\[2\]](#)

Experimental Workflow: Safe Handling of UK-78282 Hydrochloride

The following diagram outlines the standard workflow for safely handling **UK-78282 hydrochloride** in a laboratory setting.



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Caption: Workflow for Safe Handling of **UK-78282 Hydrochloride**.

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References

- 1. rndsystems.com [rndsystems.com]
- 2. biocrick.com [biocrick.com]
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